troubleshooting (Rac)-TBAJ-876 experimental variability

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Compound of Interest

Compound Name:	*(Rac)-TBAJ-876*
Cat. No.:	*B12426473*

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Technical Support Center: (Rac)-TBAJ-876

Welcome to the technical support center for **(Rac)-TBAJ-876**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on experimental best practices and to troubleshoot variability when working with this novel anti-tuberculosis agent.

Frequently Asked Questions (FAQs)

Q1: What is **(Rac)-TBAJ-876** and how does it differ from TBAJ-876?

A1: **(Rac)-TBAJ-876** is the racemic mixture of TBAJ-876, meaning it contains equal amounts of both enantiomers of the molecule.[1] TBAJ-876 is the specific, active enantiomer developed as a next-generation diarylquinoline antibiotic.[2][3] It is an analog of bedaquiline and a potent inhibitor of Mycobacterium tuberculosis.[2] For most experimental purposes, the activity is attributed to the specific TBAJ-876 enantiomer.

Q2: What is the primary mechanism of action for TBAJ-876?

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A2: TBAJ-876 targets the F1Fo-ATP synthase enzyme in Mycobacterium tuberculosis.[4][5] It exhibits a dual-binding mechanism, interfering with both the c subunit and the ε subunit of the enzyme.[3][6] This action stalls the rotation of the c-ring, which blocks proton translocation and ultimately inhibits ATP synthesis, leading to bacterial death.[3][5]

Q3: What is the recommended solvent and storage condition for **(Rac)-TBAJ-876**?

A3: For in vitro assays, **(Rac)-TBAJ-876** is typically dissolved in 100% Dimethyl Sulfoxide (DMSO) to create a stock solution.[3] Stock solutions should be stored at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Q4: Does TBAJ-876 have active metabolites that I should be aware of?

A4: Yes. In vivo, TBAJ-876 is metabolized into several forms, with the primary active metabolite being N-desmethyl-TBAJ-876, also known as M3.[7][8] The M3 metabolite is also a potent inhibitor of M. tuberculosis and contributes significantly to the overall bactericidal activity observed in animal models.[7] Researchers conducting in vivo studies should consider the exposure and activity profiles of both the parent drug and its active metabolites.[7]

Q5: Is TBAJ-876 active against bedaquiline-resistant strains?

A5: Yes, TBAJ-876 has demonstrated potent activity against diverse strains of M. tuberculosis, including those with mutations in the Rv0678 gene, which is a primary cause of clinical resistance to bedaquiline.[7][8]

Troubleshooting Experimental Variability

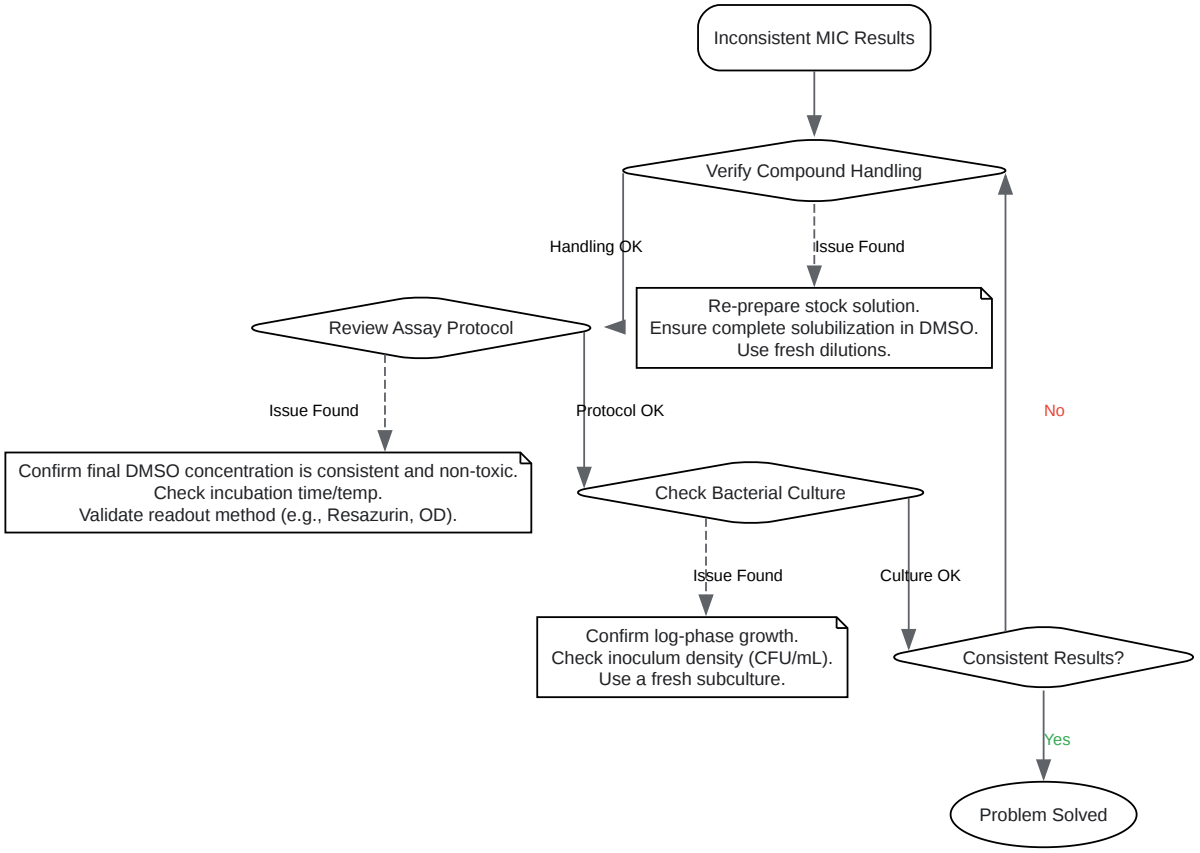
Variability in experimental results can arise from multiple factors, from compound handling to assay conditions. The following guides address common issues encountered when working with **(Rac)-TBAJ-876**.

Issue 1: Inconsistent Minimum Inhibitory Concentration (MIC) Values

Inconsistent MIC values are a frequent source of variability in antimicrobial testing.

Troubleshooting Workflow: Inconsistent MIC

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Caption: Workflow for troubleshooting inconsistent MIC results.

Potential Causes & Solutions Table

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Potential Cause	Recommended Solution
Compound Precipitation	(Rac)-TBAJ-876 is lipophilic.[9] Ensure the compound is fully dissolved in the DMSO stock. Visually inspect for precipitates. When diluting into aqueous media, ensure the final DMSO concentration is sufficient to maintain solubility but non-toxic to the bacteria.
Inaccurate Inoculum	Bacterial inoculum density is critical. Ensure cultures are in the mid-logarithmic growth phase. Standardize the inoculum preparation using optical density (OD) and confirm with colony-forming unit (CFU) counts.
Assay Conditions	Verify that incubation times, temperature, and atmospheric conditions are consistent across experiments. If using a colorimetric readout (e.g., Resazurin), ensure the incubation time with the dye is optimized and consistent.
Compound Degradation	Prepare fresh dilutions from a frozen stock solution for each experiment. Avoid repeated freeze-thaw cycles of the stock solution.[1]

Issue 2: Low or No Activity in ATP Synthesis Assays

Biochemical assays are crucial for confirming the mechanism of action but can be sensitive to reaction conditions.

Potential Causes & Solutions Table

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Potential Cause	Recommended Solution
Inactive Enzyme	Use inverted membrane vesicles from a suitable Mycobacterium species (e.g., M. bovis BCG or M. smegmatis) known to have active F-ATP synthase.[3] Confirm enzyme activity with a positive control (e.g., Bedaquiline) and a negative control (no inhibitor).
Incorrect Buffer/Substrate	Ensure all buffer components, pH levels, and substrate (ADP, phosphate) concentrations are correct for optimal enzyme function.
Assay Interference	The method for detecting ATP (e.g., luciferase-based) can be subject to interference. Run controls to ensure (Rac)-TBAJ-876 or the solvent does not inhibit the detection system itself.

Experimental Protocols & Data

Key Experimental Methodologies

1. In Vitro ATP Synthesis Inhibition Assay

- Source: Adapted from Sarathy et al., 2019.[3]
- Objective: To measure the direct inhibitory effect of TBAJ-876 on mycobacterial F-ATP synthase.
- Methodology:
  - Prepare inverted membrane vesicles from Mycobacterium bovis BCG.
  - Initiate the ATP synthesis reaction in a buffer containing ADP and phosphate.
  - Add serial dilutions of **(Rac)-TBAJ-876** (dissolved in DMSO) or control compounds.
  - Incubate for a defined period at a controlled temperature (e.g., 37°C).

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- Stop the reaction and measure the amount of ATP produced using a luciferin-luciferase-based ATP determination kit.
- Calculate the 50% inhibitory concentration (IC50) by plotting the percentage of ATP synthesis inhibition against the logarithm of the inhibitor concentration.

2. Murine Model of Tuberculosis

- Source: Adapted from preclinical studies.[7][8]
- Objective: To evaluate the in vivo bactericidal activity of TBAJ-876.
- Methodology:
  - Infect BALB/c mice via aerosol with a standardized inoculum of M. tuberculosis H37Rv.
  - Allow the infection to establish for a period (e.g., 2 weeks).
  - Administer TBAJ-876 or control regimens orally once daily, five days a week. Doses may range from 1.6 to 25 mg/kg.[7]
  - At specified time points (e.g., after 4 weeks of treatment), euthanize cohorts of mice.
  - Homogenize lung tissue and plate serial dilutions on selective agar (e.g., Middlebrook 7H11) to enumerate bacterial load (CFU).
  - Compare CFU counts between treated and untreated groups to determine the level of bactericidal activity.

Quantitative Data Summary

The following table summarizes key quantitative data reported for TBAJ-876.

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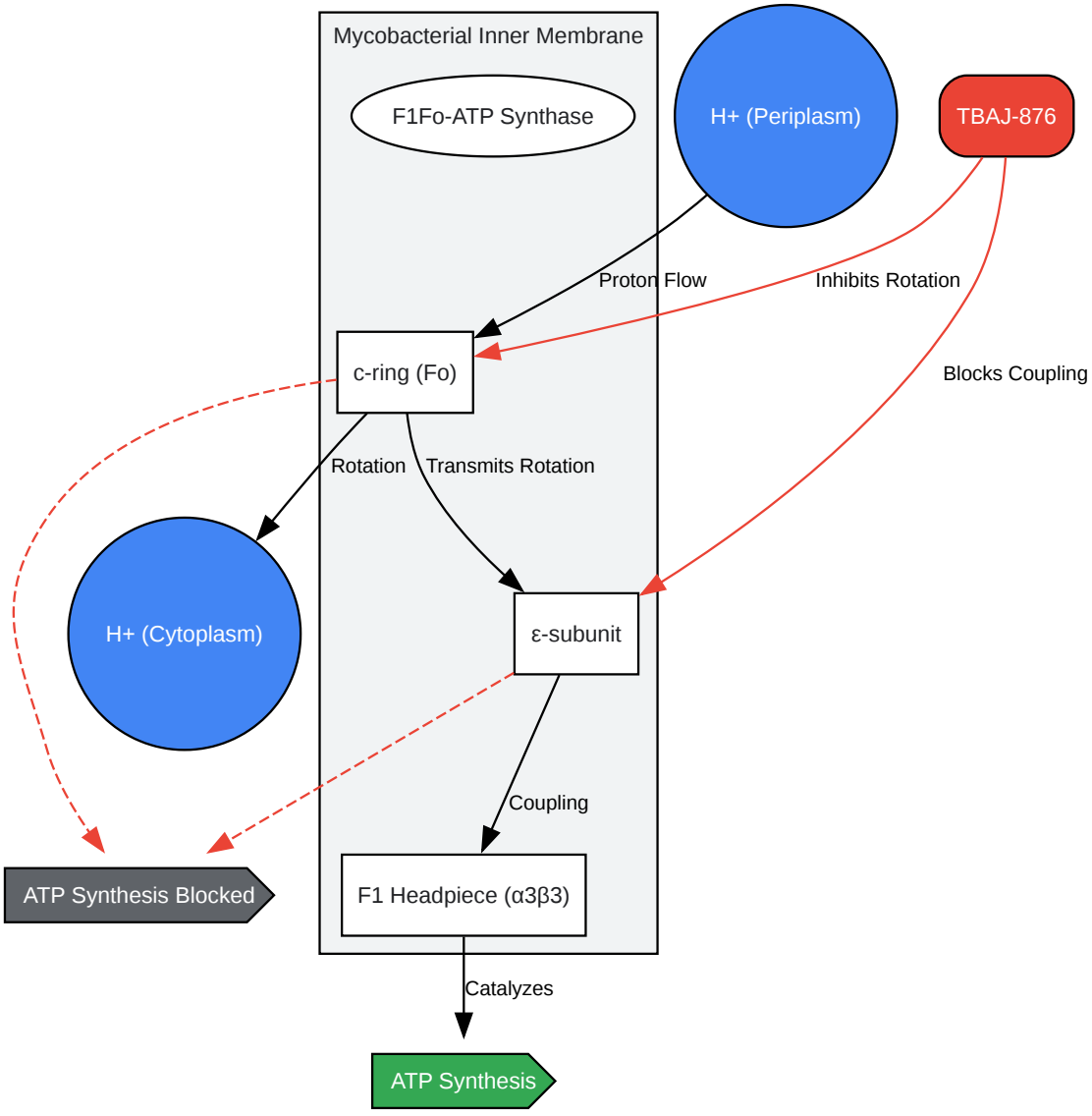
Parameter	Value	Organism/System	Reference
ATP Synthesis IC50	0.031 - 0.2 nM	M. bovis BCG (Inverted Vesicles)	[3]
Bedaquiline ATP Synthesis IC50	5.3 nM	M. bovis BCG (Inverted Vesicles)	[3]
In Vivo Efficacy (Monotherapy)	Superior to bedaquiline	Murine TB Model	[8]
Potency vs. Bedaquiline	At least 10-fold more potent	M. tuberculosis (MIC assays)	[8]

Signaling Pathways and Workflows

Mechanism of Action: F-ATP Synthase Inhibition

The diagram below illustrates how TBAJ-876 inhibits the mycobacterial F-ATP synthase, disrupting the proton motive force and halting energy production.

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Caption: Inhibition of Mycobacterial F-ATP Synthase by TBAJ-876.

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